

Technical Guide: Solubility Profile and Dissolution Strategies for Edetic Acid Dihydrate

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Compound of Interest

Compound Name: *Edetic acid dihydrate*

CAS No.: *7487-55-0*

Cat. No.: *B8022187*

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Executive Summary & Chemical Identity[1][2]

Edetic Acid Dihydrate (Ethylenediaminetetraacetic acid dihydrate) is the hydrated, free-acid form of EDTA. Unlike its ubiquitous disodium or tetrasodium salts, Edetic Acid is practically insoluble in water at room temperature.

This guide addresses the "solubility paradox" often encountered by researchers: while EDTA salts dissolve readily (

), the free acid precipitates at concentrations exceeding 0.5 g/L (approx. 1.7 mM). Successful utilization requires a precise understanding of its zwitterionic nature and pH-dependent deprotonation.

Core Chemical Data

Property	Value	Notes
Common Name	Edetic Acid Dihydrate	Often labeled simply as "EDTA Free Acid"
CAS Number	60-00-4 (Anhydrous generic)	Specific dihydrate forms may reference alternate IDs, but 60-00-4 is the standard industrial reference.
Formula		(Dihydrate) vs (Anhydrous)
Intrinsic Solubility ()	~0.5 g/L (at 25°C)	"Practically Insoluble" per USP definitions.
Crystal Habit	White Crystalline Powder	Stable form in aqueous environments. [1] [2]

Thermodynamic & Physicochemical Profile

The Zwitterionic Lattice Barrier

The low solubility of Edetic Acid stems from its internal crystal energy. In the solid state and at low pH (

), the molecule exists as a double zwitterion. The protons from the carboxylic acid groups migrate to the amine nitrogens, creating a stable, charge-neutral network (

with

groups).

This electrostatic "locking" within the crystal lattice creates a high energy barrier for solvation by water molecules. Dissolution is not merely a physical mixing process but a chemical reaction requiring proton dissociation.

pKa Spectrum and Species Distribution

Solubility is directly controlled by pH. Edetic acid is a hexaprotic system (), but for practical solubility discussions, we focus on the four carboxylic protons ().

Dissociation Constants (at 25°C,

):

- (Carboxyl)
- (Carboxyl)
- (Carboxyl)
- (Carboxyl)[3]
- (Ammonium)
- (Ammonium)

The Solubility Cliff: At $\text{pH} < 3.0$, the dominant species is the neutral zwitterion

(or slightly protonated forms), which has minimal affinity for the aqueous phase. As pH rises above 4.0, the removal of protons generates anionic species (

,

), drastically increasing hydration enthalpy and thus solubility.

Experimental Protocols

Protocol A: Determination of Intrinsic Solubility ()

For validating the purity and saturation limit of raw material.

Methodology: Saturation Shake-Flask Method (Standardized) Objective: Determine the maximum concentration of **Edetic Acid Dihydrate** in unbuffered water at 25°C.

- Preparation: Weigh 1.0 g of **Edetic Acid Dihydrate** into a 100 mL borosilicate glass flask.
- Solvent Addition: Add 50.0 mL of ultra-pure water (Type I, 18.2 MΩ).

- Note: The excess solid ensures saturation.
- Equilibration:
 - Place on an orbital shaker at $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ for 24 hours.
 - Agitation speed: 200 rpm.
- Phase Separation:
 - Filter the suspension through a $0.45\ \mu\text{m}$ hydrophilic PTFE syringe filter.
 - Critical: Discard the first 2 mL of filtrate to account for filter adsorption.
- Quantification:
 - Method: Complexometric Titration.
 - Reagent: Standardized 0.01 M Zinc Sulfate (
).
 - Indicator: Eriochrome Black T (EBT) at pH 10 (using Ammonia buffer).
 - Calculation:

Expected Result: Filtrate concentration should be approximately 0.0017 M or ~0.5 g/L.

Protocol B: Solubilization Strategy for Formulation

For preparing stock solutions (e.g., 0.5 M EDTA, pH 8.0).

Mechanism: Neutralization. You are not "dissolving" the acid; you are converting it to the soluble sodium salt in situ.

Self-Validating Workflow:

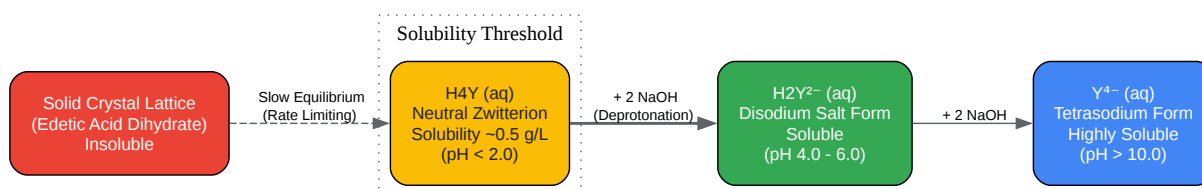
- Suspension: Suspend 186.1 g of **Edetic Acid Dihydrate** in 800 mL of deionized water.

- Observation: The powder will remain a milky white suspension. It will not dissolve with stirring alone.
- Controlled Alkalization:
 - Place the beaker on a magnetic stirrer with a calibrated pH probe immersed.
 - Add solid NaOH pellets (approx. 20 g) slowly.
 - Safety: The reaction is exothermic.^[4] Monitor temperature.
- The "Clearing Point":
 - Continue adding 10N NaOH solution dropwise.
 - Validation: The solution will remain opaque until the pH approaches 7.5.
 - At pH 8.0, the solution will turn transparent and colorless.
- Final Adjustment:
 - Adjust volume to 1.0 L.
 - Final concentration: ~0.5 M (as Disodium EDTA equivalent).

Visualizations

Dissolution Mechanism & Protonation States

This diagram illustrates the transition from the insoluble crystal lattice to the soluble anionic forms driven by pH.

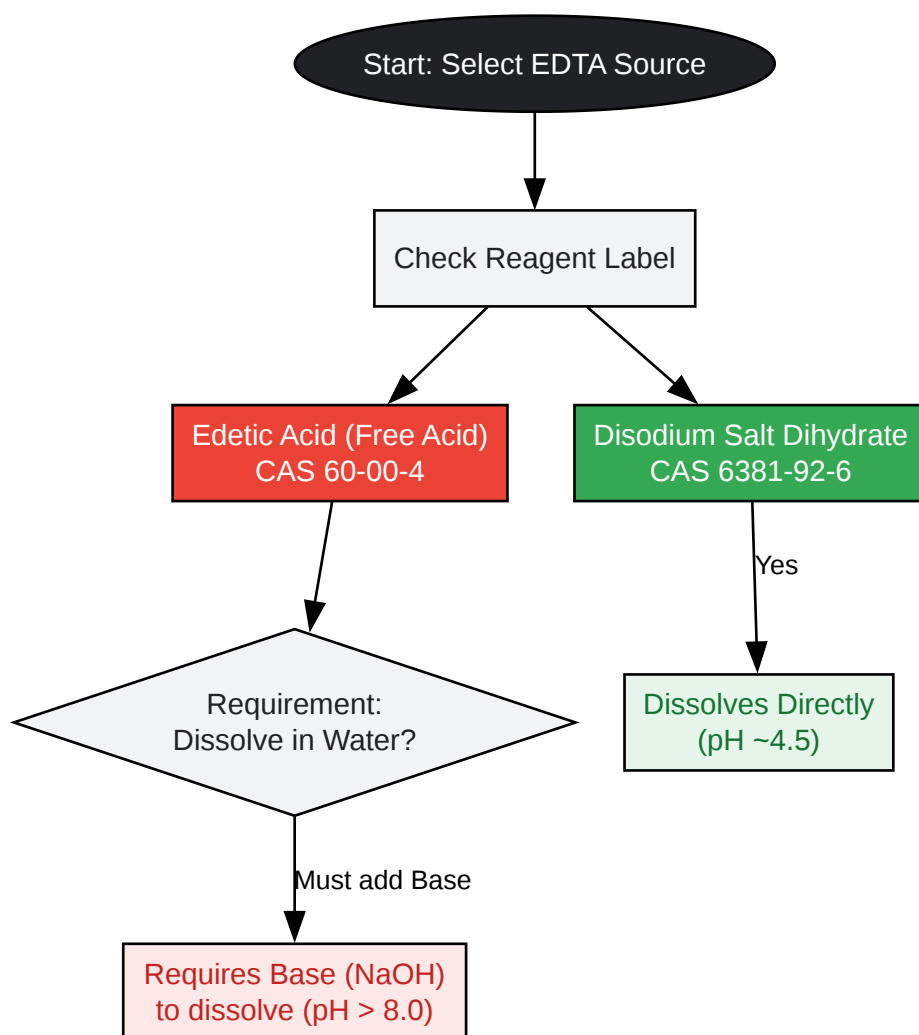


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Caption: Stepwise deprotonation mechanism converting insoluble Edetic Acid to soluble anionic species.

Decision Tree: Selecting the Correct EDTA Form

A logical workflow to prevent formulation errors caused by selecting the wrong starting material.



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Caption: Operational workflow for selecting and processing EDTA reagents based on solubility requirements.

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